

Application Note: Solid-Phase Extraction of Terbufos Sulfone from Environmental Matrices

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Compound of Interest

Compound Name: Terbufos sulfone

Cat. No.: B165061

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Abstract

This application note provides a detailed protocol for the solid-phase extraction (SPE) of **terbufos sulfone**, a major metabolite of the organophosphate insecticide terbufos, from various environmental matrices, including water, soil, and sediment. The described methods are essential for environmental monitoring and risk assessment. This document outlines the necessary materials, step-by-step procedures for sample preparation and SPE, and expected analytical performance data. The protocols are designed for use by researchers, scientists, and professionals in environmental science and analytical chemistry.

Introduction

Terbufos is a widely used organophosphate insecticide and nematicide. In the environment, it undergoes oxidation to form more persistent and toxic metabolites, terbufos sulfoxide and **terbufos sulfone**. Due to their potential for groundwater contamination and toxicity, the monitoring of these degradation products in environmental samples is critical. Solid-phase extraction has emerged as a robust and efficient technique for the selective extraction and pre-concentration of these analytes from complex matrices prior to chromatographic analysis. This application note presents validated SPE protocols for the determination of **terbufos sulfone** in water, soil, and sediment, primarily utilizing liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) for detection.

Data Presentation

The following tables summarize the quantitative data from validation studies for the determination of **terbufos sulfone** in various environmental matrices using solid-phase extraction followed by LC-MS/MS analysis.

Table 1: Quantitative Analysis of **Terbufos Sulfone** in Water^[1]

Analyte	Spiking Level (µg/L)	Mean Recovery (%)	RSD (%)	LOD (µg/L)	LOQ (µg/L)
Terbufos Sulfone	0.1	95.7	3.4	0.02	0.1
Terbufos Sulfone	1.0	98.2	2.1	0.02	0.1

Table 2: Quantitative Analysis of **Terbufos Sulfone** in Soil and Sediment^[2]

Matrix	Spiking Level (mg/kg)	Mean Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)
Sandy Clay Soil	0.01	92.3	5.8	0.002	0.01
Sandy Clay Soil	0.1	95.1	4.2	0.002	0.01
Sandy Soil	0.01	94.7	6.1	0.002	0.01
Sandy Soil	0.1	96.5	3.9	0.002	0.01
Sediment	0.01	90.8	7.2	0.002	0.01
Sediment	0.1	93.4	5.5	0.002	0.01

Experimental Protocols

Materials and Reagents

- Solvents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Dichloromethane (DCM, HPLC grade), Acetone (HPLC grade), Ethyl Acetate (HPLC grade), Deionized water.
- Reagents: Sodium sulfate (anhydrous), Formic acid, Ammonium acetate.
- SPE Cartridges: Polymeric reversed-phase cartridges (e.g., DVB-based) or C18 cartridges.
- Apparatus: SPE manifold, vacuum pump, centrifuge, rotary evaporator or nitrogen evaporator, analytical balance, vortex mixer, pH meter.
- Analytical Instrument: Liquid Chromatograph with Tandem Mass Spectrometer (LC-MS/MS).

Protocol 1: Solid-Phase Extraction of Terbufos Sulfone from Water Samples

This protocol is designed for the extraction of **terbufos sulfone** from ground and surface water samples.

- Sample Preparation:
 - Collect 1 L of water sample in an amber glass bottle.
 - Adjust the sample pH to 7.0. Proper pH is crucial as organophosphorus esters can hydrolyze under acidic or basic conditions.^[1]
- SPE Cartridge Conditioning:
 - Wash the SPE cartridge with 3 x 5 mL of dichloromethane.
 - Condition the cartridge with 2 x 5 mL of methanol.
 - Equilibrate the cartridge with 2 x 5 mL of deionized water. Do not allow the cartridge to go dry after this step.
- Sample Loading:
 - Load the 1 L water sample onto the conditioned SPE cartridge at a flow rate of 10-15 mL/min.

- Washing:
 - After loading the entire sample, wash the cartridge with 2 x 5 mL of deionized water to remove any interfering substances.
 - Dry the cartridge under vacuum for 10-15 minutes.
- Elution:
 - Elute the retained **terbufos sulfone** from the cartridge with 2 x 5 mL of a mixture of acetone and dichloromethane.
- Reconstitution:
 - Dry the eluate using a gentle stream of nitrogen or a rotary evaporator.
 - Reconstitute the residue in a suitable volume (e.g., 1 mL) of acetonitrile:water (60:40 v/v) for LC-MS/MS analysis.[\[2\]](#)

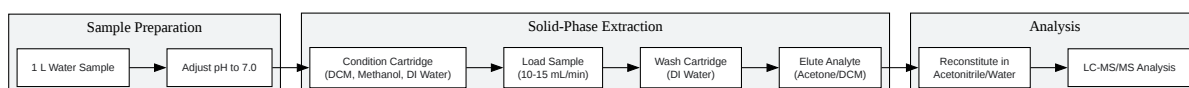
Protocol 2: Solid-Phase Extraction of Terbufos Sulfone from Soil and Sediment Samples

This protocol is suitable for the extraction of **terbufos sulfone** from various soil and sediment types.[\[2\]](#)

- Sample Preparation (Extraction):
 - Weigh 10 g of the soil or sediment sample into a centrifuge tube.
 - Add 20 mL of a methanol:water (90:10 v/v) extraction solvent.
 - Vortex or shake vigorously for 20 minutes.
 - Centrifuge the sample at 4000 rpm for 10 minutes.
 - Carefully collect the supernatant.
- SPE Cartridge Conditioning:

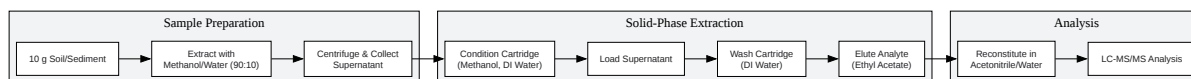
- Condition a polymeric or C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading:
 - Load the supernatant from the sample extraction step onto the conditioned SPE cartridge.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove polar interferences.
 - Dry the cartridge under vacuum for 10 minutes.
- Elution:
 - Elute the **terbufos sulfone** from the cartridge using 10 mL of ethyl acetate.
- Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of acetonitrile:water (60:40 v/v) for subsequent LC-MS/MS analysis.^[2]

Visualizations



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Caption: SPE Workflow for Water Samples.



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Caption: SPE Workflow for Soil & Sediment.

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